

Adipic acid-d10 chemical properties

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Compound of Interest

Compound Name: Adipic acid-d10

Cat. No.: B128205

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An In-depth Technical Guide to **Adipic acid-d10**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Adipic acid-d10 is the deuterium-labeled form of adipic acid, a dicarboxylic acid of significant industrial importance.[1] In the realm of scientific research and drug development, isotopically labeled compounds like **Adipic acid-d10** are invaluable tools, primarily utilized as internal standards for quantitative analysis.[2] The substitution of hydrogen atoms with deuterium atoms results in a molecule with a higher molecular weight but nearly identical chemical properties to its unlabeled counterpart. This characteristic allows for its precise differentiation in mass spectrometry-based analytical techniques, ensuring accurate quantification of the unlabeled adipic acid in various biological and chemical matrices.

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **Adipic acid-d10**, with a focus on its role in analytical research.

Core Chemical Properties

Adipic acid-d10 is a solid, deuterated organic compound.[3] A summary of its key chemical and physical properties is presented below for easy reference.

Property	Value	Reference(s)
Chemical Name	Hexanedioic-2,2,3,3,4,4,5,5-d8 acid-1,6-d2	[4]
Synonyms	Adipic acid-d10, Deuterated adipic acid, Hexanedioic acid-d10	[3]
Molecular Formula	C6D10O4	[5]
Molecular Weight	156.20 g/mol	[3][4]
CAS Number	25373-21-1	[3][4]
Appearance	Solid	[3]
Melting Point	151-154 °C	[3][6]
Boiling Point	265 °C at 100 mmHg	[3][6]
Isotopic Purity	≥98 atom % D	[3][6]
Mass Shift	M+10	[3][6]

Spectroscopic Data

Spectroscopy	Identifier
SMILES String	[2H]OC(=O)C([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])([2H])C([2H])C([2H])C(=O)O[2H]
InChI	1S/C6H10O4/c7-5(8)3-1-2-4-6(9)10/h1-4H2,(H,7,8)(H,9,10)/i1D2,2D2,3D2,4D2/hD2
InChI Key	WNLRTBMRVJNCN-YQMDOBQVSA-N

Safety Information

Adipic acid-d10 should be handled with care in a laboratory setting. Below is a summary of its key safety classifications.

Hazard	Classification
GHS Pictogram	GHS05
Signal Word	Danger
Hazard Statement	H318 (Causes serious eye damage)
Precautionary Statements	P280, P305 + P351 + P338

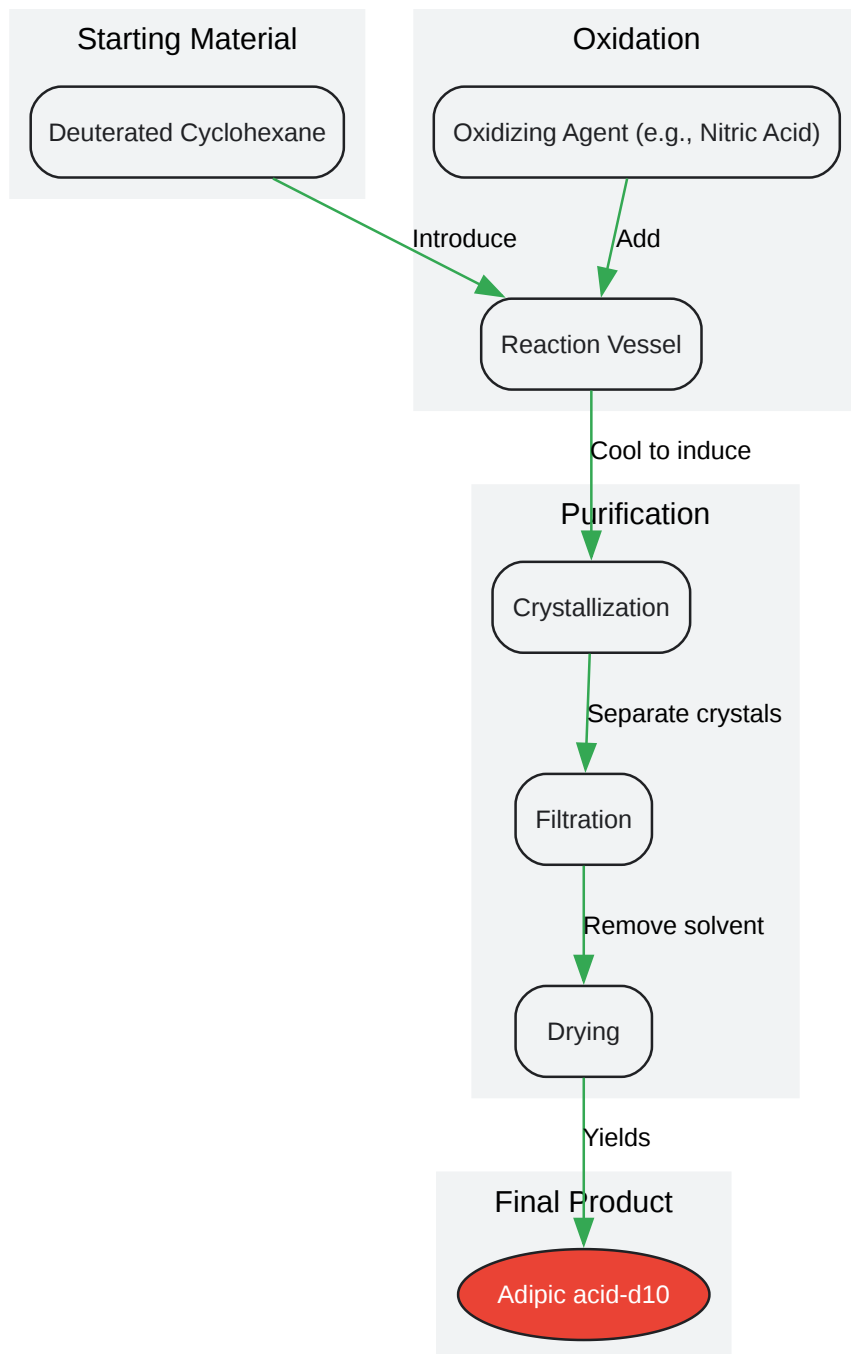
For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

Conceptual Synthesis

While specific, detailed experimental protocols for the synthesis of **Adipic acid-d10** are not readily available in public literature, the general approach involves the deuteration of adipic acid or its precursors. One conceptual pathway could be the oxidation of a deuterated cyclohexane precursor. The synthesis would logically follow established methods for the synthesis of adipic acid, with the substitution of deuterated reagents.

A generalized workflow for such a synthesis is outlined below.

Conceptual Synthesis of Adipic acid-d10

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Caption: A conceptual workflow for the synthesis of **Adipic acid-d10**.

Application in Quantitative Analysis: Internal Standard Methodology

The primary and most critical application of **Adipic acid-d10** is as an internal standard in quantitative analytical methods, particularly those employing mass spectrometry detection, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[2]

Experimental Protocol: Use as an Internal Standard

The following is a generalized protocol for the use of **Adipic acid-d10** as an internal standard for the quantification of adipic acid in a sample.

1. Preparation of Stock Solutions:

- **Adipic acid (Analyte) Stock Solution:** Accurately weigh a known amount of non-labeled adipic acid and dissolve it in a suitable solvent (e.g., methanol, water) to a precise final concentration (e.g., 1 mg/mL).
- **Adipic acid-d10 (Internal Standard) Stock Solution:** Accurately weigh a known amount of **Adipic acid-d10** and dissolve it in the same solvent to a precise final concentration (e.g., 1 mg/mL).

2. Preparation of Calibration Standards:

- Create a series of calibration standards by spiking a known volume of the analyte stock solution into a series of volumetric flasks.
- To each calibration standard, add a constant, known amount of the **Adipic acid-d10** internal standard stock solution.
- Dilute each standard to the final volume with the appropriate solvent. This will result in a set of standards with varying concentrations of the analyte and a constant concentration of the internal standard.

3. Sample Preparation:

- Accurately measure a known volume or weight of the sample to be analyzed.
- Spike the sample with the same constant, known amount of the **Adipic acid-d10** internal standard stock solution as was added to the calibration standards.
- Perform any necessary sample extraction, cleanup, or derivatization steps.

4. Instrumental Analysis (GC-MS or LC-MS):

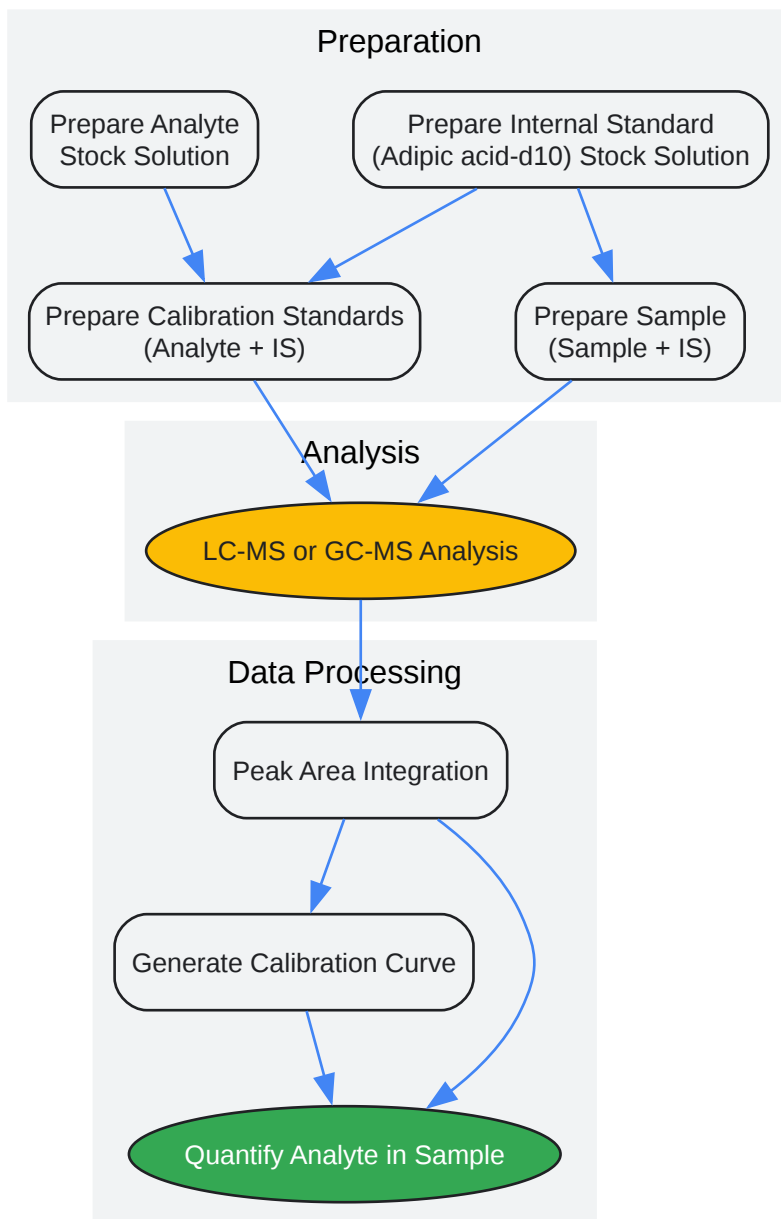
- Inject the prepared calibration standards and samples into the GC-MS or LC-MS system.
- Develop a chromatographic method to separate adipic acid and **Adipic acid-d10**.
- Set the mass spectrometer to monitor for the specific mass-to-charge ratios (m/z) of both the analyte (adipic acid) and the internal standard (**Adipic acid-d10**).

5. Data Analysis:

- For each injection, determine the peak area for both the analyte and the internal standard.
- Calculate the response factor (RF) for each calibration standard using the formula: $RF = (\text{Area of Analyte} / \text{Concentration of Analyte}) / (\text{Area of Internal Standard} / \text{Concentration of Internal Standard})$
- Create a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte for the calibration standards.
- For the unknown sample, calculate the ratio of the analyte peak area to the internal standard peak area.
- Using the calibration curve, determine the concentration of adipic acid in the sample.

The following diagram illustrates the logical workflow for using **Adipic acid-d10** as an internal standard.

Workflow for Internal Standard Quantification



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Caption: A logical workflow for quantitative analysis using an internal standard.

Conclusion

Adipic acid-d10 is a crucial tool for researchers and professionals in drug development and other scientific fields requiring precise quantification of adipic acid. Its stable isotopic label ensures it behaves almost identically to the unlabeled analyte during sample preparation and chromatographic separation, while its distinct mass allows for unambiguous detection by mass spectrometry. This technical guide has provided a detailed overview of its chemical properties and a foundational understanding of its application as an internal standard, offering a valuable resource for its effective utilization in the laboratory.

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